

Danavorexton stability in solution and storage

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Compound of Interest

Compound Name: Tak-925

Cat. No.: B3325393

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Danavorexton Technical Support Center

Welcome to the technical support center for Danavorexton (**TAK-925**). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability, storage, and handling of Danavorexton in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving Danavorexton?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of Danavorexton. It is soluble in DMSO at concentrations of ≥ 50 mg/mL (117.77 mM).^[1] For in vivo studies, further dilution into aqueous buffers is necessary.

Q2: How should I store the solid compound and prepared stock solutions?

A2: Proper storage is crucial to maintain the integrity of Danavorexton. Recommendations for the solid powder and solutions are outlined below. It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.^[1]

Q3: Can I dissolve Danavorexton directly in aqueous buffers like PBS?

A3: Direct dissolution in aqueous buffers is not recommended due to the low aqueous solubility of Danavorexton. A stock solution in DMSO should be prepared first and then diluted into the desired aqueous medium.

Q4: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer. What should I do?

A4: Precipitation upon dilution into aqueous buffers can occur if the final DMSO concentration is too low or if the solubility limit of Danavorexton in the final solution is exceeded. To address this, you can try gentle warming and/or sonication to aid dissolution.^[1] It is also recommended to prepare fresh solutions and use them promptly. For in vivo experiments, specific formulation protocols using co-solvents like PEG300 and surfactants like Tween-80 can be employed to improve solubility.

Q5: What are the potential degradation pathways for Danavorexton in solution?

A5: While specific degradation pathways for Danavorexton have not been detailed in publicly available literature, its chemical structure contains sulfonamide and carbamate functional groups. Sulfonamides are generally more susceptible to degradation under acidic conditions, while carbamates can undergo hydrolysis, particularly under basic conditions. Therefore, it is advisable to maintain solutions at a neutral pH and avoid exposure to strong acids or bases.

Data Presentation

Table 1: Danavorexton Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent (DMSO)	-80°C	6 months	[1]
-20°C	1 month	[1]	

Table 2: Danavorexton Solubility

Solvent	Concentration	Reference
DMSO	≥ 50 mg/mL (117.77 mM)	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Danavorexton Stock Solution in DMSO

Materials:

- Danavorexton (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance and appropriate weighing tools
- Vortex mixer

Procedure:

- Equilibrate the Danavorexton vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of Danavorexton powder accurately. For 1 mL of a 10 mM stock solution, you will need 4.2455 mg of Danavorexton (Molecular Weight: 424.55 g/mol).
- Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the Danavorexton powder.
- Vortex the solution until the solid is completely dissolved. Gentle warming or sonication can be used to facilitate dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Protocol 2: Preparation of Danavorexton Working Solution for In Vitro Cell-Based Assays

Materials:

- 10 mM Danavorexton stock solution in DMSO
- Desired cell culture medium or physiological buffer (e.g., PBS, HBSS)
- Sterile tubes

Procedure:

- Thaw a single-use aliquot of the 10 mM Danavorexton stock solution at room temperature.
- Perform a serial dilution of the DMSO stock solution into the cell culture medium or buffer to achieve the desired final concentration.
- Ensure the final concentration of DMSO in the working solution is kept to a minimum (typically <0.5%) to avoid solvent-induced cellular toxicity.
- Prepare the working solution fresh for each experiment and use it promptly.

Troubleshooting Guide

Troubleshooting workflow for Danavorexton solution issues.

Signaling Pathway

Danavorexton is a selective agonist for the orexin 2 receptor (OX2R), a G-protein coupled receptor. The orexin system plays a crucial role in the regulation of wakefulness.

Simplified signaling pathway of Danavorexton via the OX2R.

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References

- 1. medchemexpress.com [medchemexpress.com]
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